

Essential Safety and Operational Guide for Handling MK-8745

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Compound of Interest

Compound Name: MK-8745

Cat. No.: B15565428

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and logistical information for the handling of **MK-8745**, a potent Aurora Kinase A inhibitor. Adherence to these procedures is critical for ensuring laboratory safety, minimizing exposure risk, and maintaining regulatory compliance. This document offers step-by-step guidance on personal protective equipment, operational handling, and disposal of **MK-8745** and associated contaminated materials.

Personal Protective Equipment (PPE)

Given the potent nature of **MK-8745** and its classification as a potentially hazardous compound, a stringent PPE protocol is mandatory. The following table summarizes the required PPE for handling this compound.

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended to prevent skin contact. Double gloving is advised when handling the pure compound or concentrated solutions.
Eye Protection	Safety glasses with side shields or goggles	Essential to protect against accidental splashes of solutions or contact with the powdered form of the compound.
Body Protection	Laboratory coat	A fully buttoned lab coat should be worn to protect personal clothing from contamination. A disposable gown is recommended when handling larger quantities.
Respiratory Protection	NIOSH-approved respirator	Required when there is a risk of aerosolization, such as when weighing the powdered compound or preparing highly concentrated stock solutions. A fit-tested N95 respirator or higher is recommended.

Health and Safety Information

MK-8745 is a potent bioactive molecule and should be handled with care. The following table outlines its key identifiers and hazard information.

Identifier	Value
Chemical Name	(3-chloro-2-fluorophenyl)(4-((6-(thiazol-2-ylamino)pyridin-2-yl)methyl)piperazin-1-yl)methanone
CAS Number	885325-71-3
Molecular Formula	C ₂₀ H ₁₉ ClFN ₅ OS
Molecular Weight	431.91 g/mol
GHS Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)

Operational Plan: From Receipt to Disposal

A systematic approach to handling **MK-8745** is crucial for safety and experimental integrity. The following workflow outlines the key steps.



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Safe handling workflow for **MK-8745**.

Receiving and Storage

- **Inspection:** Upon receipt, visually inspect the container for any signs of damage or leakage.
- **Storage:** Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials. Refer to the product data sheet for specific temperature requirements.

Weighing and Solution Preparation

- **Controlled Environment:** All handling of the solid compound and preparation of solutions must be performed in a certified chemical fume hood to minimize inhalation risk.
- **Personal Protective Equipment:** Wear all recommended PPE, including double gloves and a respirator.
- **Dust Prevention:** Handle the solid form of **MK-8745** carefully to avoid generating dust.
- **Solubilization:** Use appropriate solvents as indicated in the experimental protocol. For example, **MK-8745** is soluble in DMSO.

Experimental Protocols

In Vitro Cell-Based Assay

This protocol provides a general guideline for treating cell lines with **MK-8745**.

- **Cell Plating:** Plate cells in a 96-well plate at a density of 10,000 cells per well and allow them to adhere for 24 hours.
- **Compound Preparation:** Prepare a stock solution of **MK-8745** in DMSO. Further dilute the stock solution in cell culture medium to achieve the desired final concentrations.
- **Treatment:** Treat the cells with varying concentrations of **MK-8745** (e.g., 1 μ M) for the desired time points (e.g., 24, 48, 72, or 96 hours).
- **Analysis:** Measure cell viability using a suitable method, such as an MTT assay.

Solubility Data

The following table provides solubility information for **MK-8745** in various solvents.

Solvent	Solubility
DMSO	≥ 100 mg/mL (≥ 231.53 mM)[1]
Ethanol	1 mg/mL
Water	Insoluble

In Vivo Formulation

For animal studies, **MK-8745** can be formulated as follows:

Solvent Composition	Solubility
10% DMSO, 40% PEG300, 5% Tween-80, 45% saline	≥ 2.5 mg/mL (≥ 5.79 mM); Clear solution[1]
10% DMSO, 90% (20% SBE- β -CD in saline)	≥ 2.5 mg/mL (≥ 5.79 mM); Clear solution[1]
10% DMSO, 90% corn oil	≥ 2.5 mg/mL (≥ 5.79 mM); Clear solution[1]

Disposal Plan

The disposal of **MK-8745** and any contaminated materials must be handled with extreme care to prevent environmental contamination and ensure compliance with institutional and local regulations.[2]

Waste Segregation

- Designated Waste Streams: At the point of generation, segregate all waste contaminated with **MK-8745** from other laboratory waste. This includes:
 - Unused or expired solid **MK-8745**.
 - Solutions containing **MK-8745**.
 - Contaminated consumables such as pipette tips, gloves, vials, and weighing papers.[2]

Waste Collection and Labeling

- Solid Waste: Place all solid waste contaminated with **MK-8745** into a designated, robust, and sealable hazardous waste container.
- Liquid Waste: Collect all solutions containing **MK-8745** in a dedicated, leak-proof, and shatter-resistant container. Keep the container closed when not in use.
- Labeling: Clearly label all hazardous waste containers with the words "Hazardous Waste," the full chemical name "**MK-8745**," and any other information required by your institution's Environmental Health and Safety (EHS) department.[3]

On-Site Storage

- Secure Area: Store the sealed hazardous waste containers in a designated and secure satellite accumulation area within the laboratory.[4]
- Secondary Containment: Place waste containers in secondary containment to prevent the spread of material in case of a leak.

Final Disposal

- Professional Disposal: Arrange for the collection and disposal of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[2][5]
- Documentation: Complete all necessary paperwork for waste pickup and disposal, and maintain records as required by your institution and regulatory agencies.

Disclaimer: This guide is intended for informational purposes only and should not replace a thorough review of the specific Safety Data Sheet (SDS) for **MK-8745** and consultation with your institution's Environmental Health and Safety department. Always adhere to all applicable local, state, and federal regulations regarding the handling and disposal of chemical waste.

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